

patent for production of 2-methyl-1-undecanal

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Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

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Documented Industrial Synthesis Routes

The table below summarizes the two primary industrial methods for synthesizing 2-methylundecanal, as detailed in technical sources [1].

Method Name	Key Starting Material	Key Intermediate	Core Chemical Reaction
Darzens Glycidate Route [1]	Methyl nonyl ketone [1]	Glycidic Ester [1]	Darzens reaction with ethyl chloroacetate, followed by saponification and decarboxylation [1]
Formylation-Hydrogenation Route [1]	1-Decene (via undecanal) [1]	2-Methyleneundecanal [1]	Hydroformylation to undecanal, formylation with formaldehyde, then catalytic hydrogenation [1]

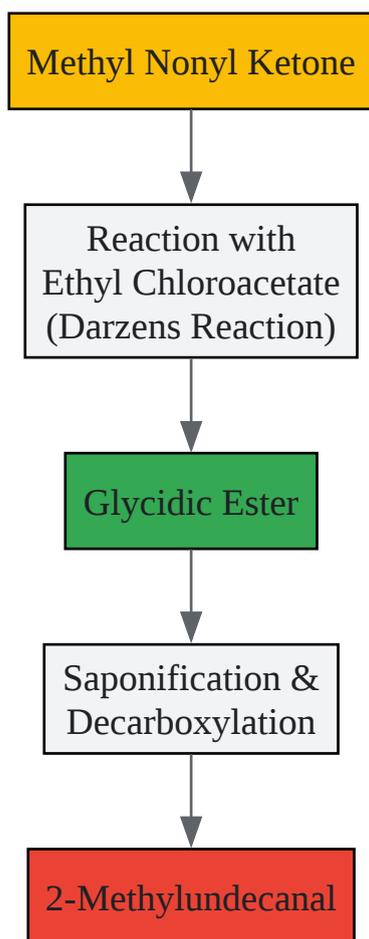
Detailed Experimental Protocols

Protocol 1: Darzens Glycidate Route

This method is based on the classic Darzens reaction, first reported in 1904 [1].

- **Glycidate Ester Formation:** React methyl nonyl ketone with ethyl chloroacetate in the presence of a base (such as sodium ethoxide) to form the glycidic ester intermediate [1].
- **Saponification and Decarboxylation:** Hydrolyze the ester group of the glycidate using a base (saponification) to form a salt. Subsequent heating induces decarboxylation, releasing carbon dioxide and yielding 2-methylundecanal [1].

The workflow for this synthesis method is illustrated below:



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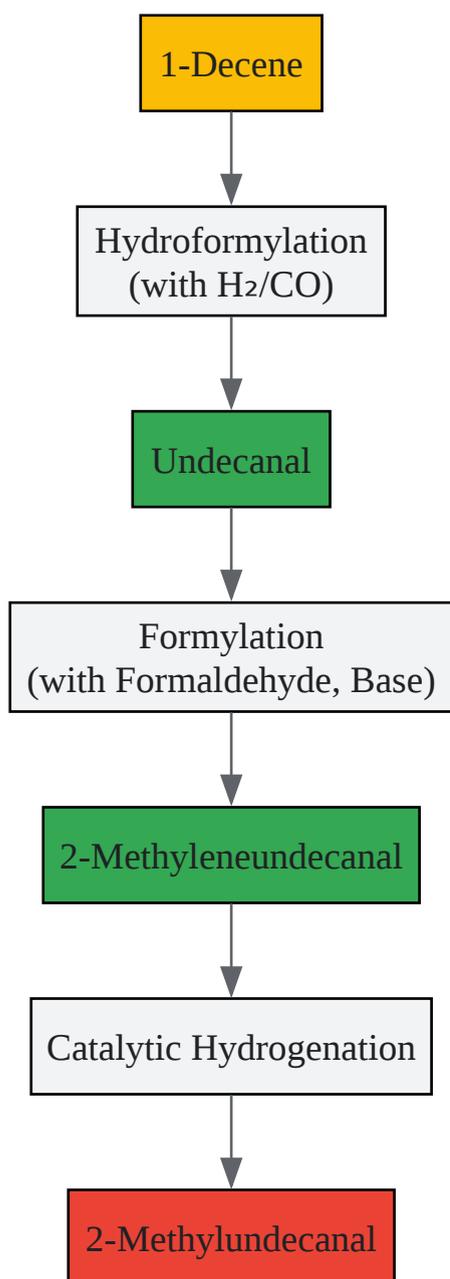
Protocol 2: Formylation-Hydrogenation Route

This two-step process is another common industrial method [1].

- **Synthesis of 2-Methyleneundecanal:**

- **Step 1 - Hydroformylation:** Generate undecanal by reacting 1-decene with syngas (a mixture of H₂ and CO) under pressure in the presence of a hydroformylation catalyst [1].
- **Step 2 - Formylation:** Treat undecanal with formaldehyde in the presence of a base, which leads to an aldol condensation-type reaction, forming 2-methyleneundecanal [1].
- **Hydrogenation:** The 2-methyleneundecanal is then subjected to catalytic hydrogenation. The carbon-carbon double bond is selectively hydrogenated to produce 2-methylundecanal. The final product is purified from by-products using fractional distillation [1].

The workflow for this two-step synthesis method is as follows:



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Relevant Patent Context for 2-Methylundecanal Application

While a direct production patent was not found, search results reveal that 2-methylundecanal is featured in patents related to fragrance delivery and stabilization in consumer products, which underscores its commercial importance.

- **Fragrance Delivery Systems:** Patents describe the use of 2-methylundecanal in fabric softener compositions and other products. A key challenge is that aldehydes can be unstable in aggressive detergent matrices. Some inventions address this by using precursor compounds, such as enol-esters or amine-aldehyde reaction products (Schiff bases), which slowly release the aldehyde during use (e.g., in a lipase-containing detergent) to provide a long-lasting fragrance on textiles [2] [3].
- **Historical Significance:** 2-Methylundecanal was one of the first synthetic aldehydes used in a prestigious perfume, Chanel No. 5, highlighting its foundational role in modern perfumery [1].

Suggestions for Further Research

To locate more specific patent information, you can:

- **Refine Your Search:** Use specialized patent databases like Google Patents, the USPTO database, or the EPO's Espacenet with more detailed queries. Try combinations of terms like "2-methylundecanal synthesis", "production", "manufacturing", "process for preparing", and "methyl nonyl acetaldehyde" [4].
- **Consult Supplier Expertise:** Several chemical suppliers specializing in fragrance ingredients (such as those listed in [5]) may offer technical data sheets or proprietary synthesis information.

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References

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3. Amine reaction compounds comprising one or more... [data.epo.org]
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5. - 2 (aldehyde C-12 mna), 110-41-8 methyl undecanal [thegoodscentscopy.com]

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